

An In-depth Technical Guide to 2-Amino-6-iodopyridine

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Compound of Interest

Compound Name: *6-Iodopyridin-2-amine*

Cat. No.: B1289233

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For researchers, scientists, and professionals in drug development, 2-Amino-6-iodopyridine is a chemical compound of significant interest. This guide provides comprehensive information on its chemical identity, suppliers, and a procedural overview for its sourcing and utilization in a research and development setting.

Chemical Identification:

The definitive identifier for 2-Amino-6-iodopyridine is its CAS (Chemical Abstracts Service) Registry Number, which is 88511-25-5.^{[1][2][3]} This compound is also known by several synonyms, including 6-iodo-2-pyridinamine and 6-iodopyridin-2-ylamine.^[3]

Physicochemical Properties:

Key physical and chemical properties of 2-Amino-6-iodopyridine are summarized in the table below. This data is essential for handling, storage, and application in experimental settings.

| Property | Value | Reference |
|---------------------------|---|-----------|
| Molecular Formula | C ₅ H ₅ IN ₂ | [3] |
| Appearance | Beige to white solid | [1] |
| Melting Point | 109-113 °C | [1] |
| Boiling Point (Predicted) | 309.4±27.0 °C at 760 Torr | [1] |

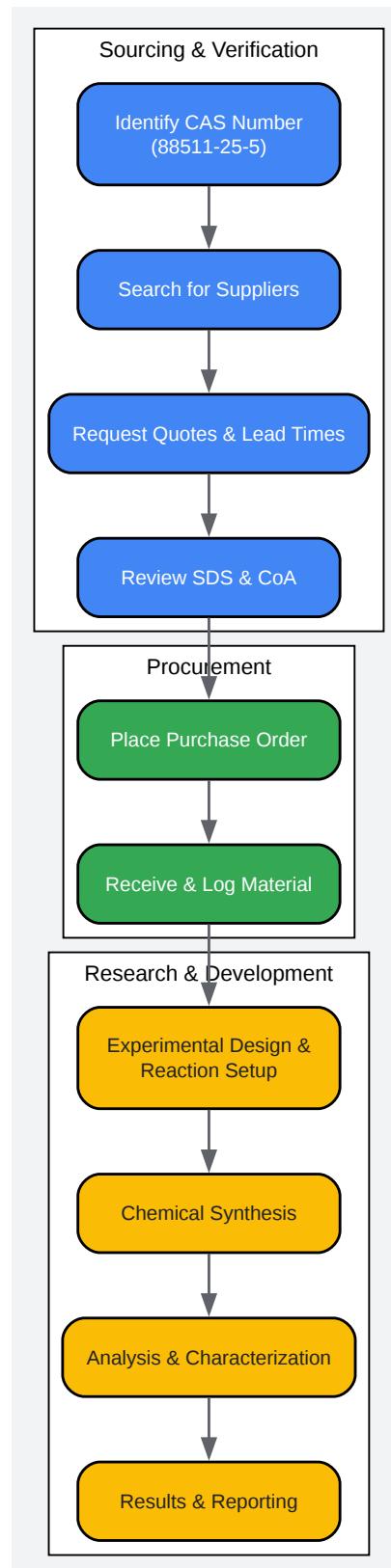
Sourcing and Procurement of 2-Amino-6-iodopyridine

A critical step for any research endeavor is the reliable procurement of starting materials. The following table provides a list of identified suppliers for 2-Amino-6-iodopyridine (CAS 88511-25-5). Researchers are advised to contact these suppliers directly to obtain the most current information on product availability, purity, and pricing.

| Supplier | Website | Notes |
|----------------------------|------------------|--|
| BLD Pharm | --INVALID-LINK-- | Availability and pricing upon request. |
| Chem-Impex International | --INVALID-LINK-- | Availability and pricing upon request. |
| Key Organics | --INVALID-LINK-- | Availability and pricing upon request. |
| Toronto Research Chemicals | --INVALID-LINK-- | Availability and pricing upon request. |

Experimental Workflow: From Sourcing to Application

The following diagram illustrates a typical workflow for integrating 2-Amino-6-iodopyridine into a research project, from initial sourcing to its application in synthetic chemistry.

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Caption: Workflow for sourcing and utilizing 2-Amino-6-iodopyridine.

Experimental Protocols

While specific experimental protocols are highly dependent on the research objectives, the synthesis of derivatives of 2-aminopyridine often involves standard organic chemistry techniques. A general procedure for a substitution reaction might include the following steps:

- **Reaction Setup:** In a clean, dry reaction vessel under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-Amino-6-iodopyridine in a suitable anhydrous solvent.
- **Reagent Addition:** Add the other reactants and any necessary catalysts or reagents to the reaction mixture. The order and rate of addition may be critical and should be determined based on the specific reaction.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC), Gas Chromatography (GC), or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Once the reaction is complete, quench the reaction mixture and perform an aqueous work-up to remove inorganic byproducts and unreacted starting materials. This typically involves extraction with an organic solvent.
- **Purification:** Purify the crude product using techniques such as column chromatography, recrystallization, or distillation to obtain the desired compound in high purity.
- **Characterization:** Confirm the structure and purity of the final product using various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Safety Considerations:

As with any chemical, it is imperative to consult the Safety Data Sheet (SDS) for 2-Amino-6-iodopyridine before handling. The SDS will provide detailed information on potential hazards, necessary personal protective equipment (PPE), and appropriate storage and disposal procedures.

This technical guide provides a foundational understanding of 2-Amino-6-iodopyridine for research and development purposes. For more detailed information, researchers should

consult the primary scientific literature and the technical documentation provided by chemical suppliers.

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References

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